

Proper Disposal of Fluralaner-d5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **Fluralaner-d5**

Cat. No.: **B15559200**

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Fluralaner-d5, a deuterated analog of the insecticide and acaricide Fluralaner, requires careful handling and disposal to ensure laboratory safety and environmental protection. This guide provides essential information on the proper disposal procedures for **Fluralaner-d5**, in line with established safety protocols for Fluralaner.

Immediate Safety and Handling Precautions

Before handling **Fluralaner-d5**, it is crucial to be aware of its potential hazards. Fluralaner is suspected of damaging the unborn child and is very toxic to aquatic life with long-lasting effects^{[1][2][3][4][5]}. Some formulations containing Fluralaner may also be classified as highly flammable liquids.

Personal Protective Equipment (PPE): When handling **Fluralaner-d5**, researchers should always wear appropriate personal protective equipment, including:

- Chemical-resistant gloves
- Protective laboratory coat or uniform
- Eye protection such as safety glasses with side shields or goggles
- In case of dusts, mists, or aerosols, a face shield may be necessary

Work should be conducted in a well-ventilated area to minimize inhalation exposure.

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **Fluralaner-d5** and its containers is to utilize an approved waste disposal plant. It is imperative to adhere to all local, state, and federal regulations concerning chemical waste disposal.

1. Waste Segregation and Collection:

- Collect waste **Fluralaner-d5** and any contaminated materials (e.g., absorbent pads, disposable PPE) in a designated, properly labeled, and sealed container.
- Do not mix **Fluralaner-d5** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Spill Management: In the event of a spill:

- For liquid formulations: Use an inert absorbent material to contain the spill. Non-sparking tools should be used if the formulation is flammable.
- For solid formulations: Carefully sweep or vacuum the spilled material and place it in a suitable container for disposal.
- Avoid allowing the substance to enter sewers or waterways.
- Prevent further leakage or spillage if it is safe to do so.
- Contaminated wash water should be retained and disposed of as hazardous waste.

3. Final Disposal:

- Arrange for the collection of the sealed waste container by a licensed hazardous waste disposal company.
- Ensure all necessary documentation for the waste manifest is completed accurately.

Important Considerations:

- Never dispose of **Fluralaner-d5** in household garbage.

- Do not allow the product to reach the sewage system.

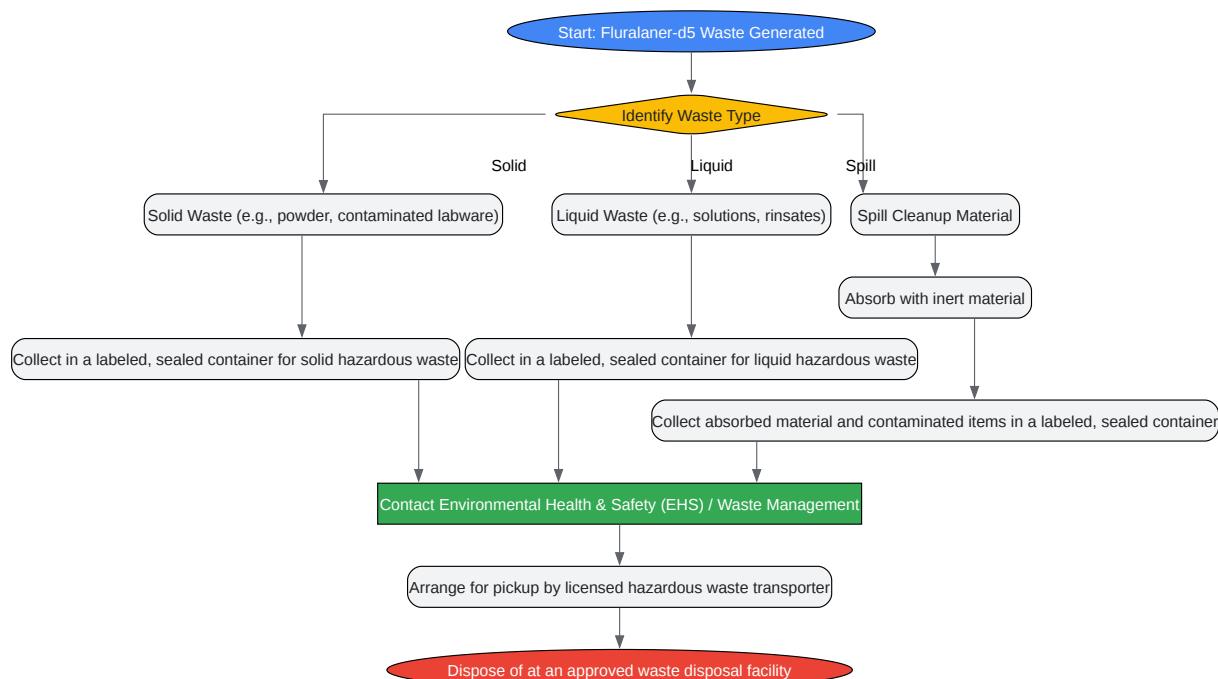
Quantitative Data Summary

The following table summarizes key information for Fluralaner, which is expected to be comparable for **Fluralaner-d5**.

Property	Data
Chemical Formula	<chem>C22H17Cl2F6N3O3</chem>
Molecular Weight	556.29 g/mol
Physical Appearance	White to off-white powder
Melting Point	173.3 - 175.5 °C (343.9 - 347.9 °F)
Hazards	Suspected of damaging the unborn child; Very toxic to aquatic life with long-lasting effects.
Primary Disposal Route	Dispose of contents and container to an approved waste disposal plant.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Fluralaner-d5**.

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Caption: Decision workflow for the safe disposal of **Fluralaner-d5** waste.

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